

Navigating the Disposal of SRA880: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: SRA880

Cat. No.: B1662450

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Essential guidance on the safe and compliant disposal of the research compound **SRA880** is critical for maintaining laboratory safety and environmental integrity. While a specific Safety Data Sheet (SDS) with explicit disposal instructions for **SRA880** is not readily available in public resources, this document provides a procedural framework based on general principles of laboratory chemical waste management. This information is intended to guide trained professionals in making informed decisions in consultation with their institution's Environmental Health and Safety (EHS) department.

Immediate Safety and Handling Considerations

Before handling **SRA880**, it is imperative to adhere to standard laboratory safety protocols. This includes the use of appropriate personal protective equipment (PPE), such as safety glasses, gloves, and a lab coat. In the event of accidental contact, follow these general first-aid measures:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring to lift the upper and lower eyelids. Seek medical attention if irritation develops or persists.
- **Skin Contact:** Wash the affected area thoroughly with soap and water. Remove any contaminated clothing.
- **Inhalation:** Move the individual to an area with fresh air. If breathing is difficult, seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

SRA880 Chemical Profile

A summary of the known chemical and physical properties of **SRA880** is presented below. This information is crucial for a preliminary assessment but is not a substitute for a complete SDS.

Property	Value
Chemical Formula	C26H32N4O4
Molecular Weight	464.57 g/mol
Synonyms	NVP-SRA880, SRA 880
Appearance	Not specified in available resources
Solubility	Not specified in available resources
Hazard Classification	Not classified in available resources

Step-by-Step Disposal Protocol for SRA880

In the absence of a specific SDS for **SRA880**, a conservative approach to disposal is required. Laboratory personnel should treat the compound as a potentially hazardous chemical unless a qualified professional from your institution's EHS office determines it to be non-hazardous.[\[1\]](#)

Step 1: Hazardous Waste Determination

The first crucial step is to determine if **SRA880** should be classified as hazardous waste.[\[1\]](#)[\[2\]](#) This assessment should be conducted by a qualified individual, such as a Chemical Hygiene Officer or a member of the EHS department. The determination is typically based on the following characteristics:[\[2\]](#)[\[3\]](#)

- Ignitability: The ability to create fire under certain conditions.
- Corrosivity: The ability to corrode metal.

- **Reactivity:** The tendency to explode or release toxic gases when mixed with other substances.
- **Toxicity:** The potential to cause harm if ingested, inhaled, or absorbed through the skin.

If a Safety Data Sheet is available, and you would be hesitant to eat, drink, or wear the material, it is likely a hazardous waste.[4]

Step 2: Segregation and Collection of Waste

Proper segregation of chemical waste is essential to prevent dangerous reactions.[5]

- **Solid SRA880 Waste:** Collect any solid waste, including contaminated consumables like gloves and weighing paper, in a designated, properly labeled, and sealed container.
- **Liquid SRA880 Waste:** If **SRA880** is in a solution, collect it in a compatible, leak-proof container. Do not mix with other incompatible waste streams.
- **Empty Containers:** Containers that held **SRA880** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[6] After thorough cleaning, deface the original label before disposing of the container according to institutional guidelines.[6]

Step 3: Labeling and Storage

All waste containers must be clearly and accurately labeled.[7] The label should include:

- The words "Hazardous Waste"
- The full chemical name: "**SRA880**" and any solvents.
- The approximate quantities of each component.
- The date of accumulation.
- The name of the principal investigator or laboratory.

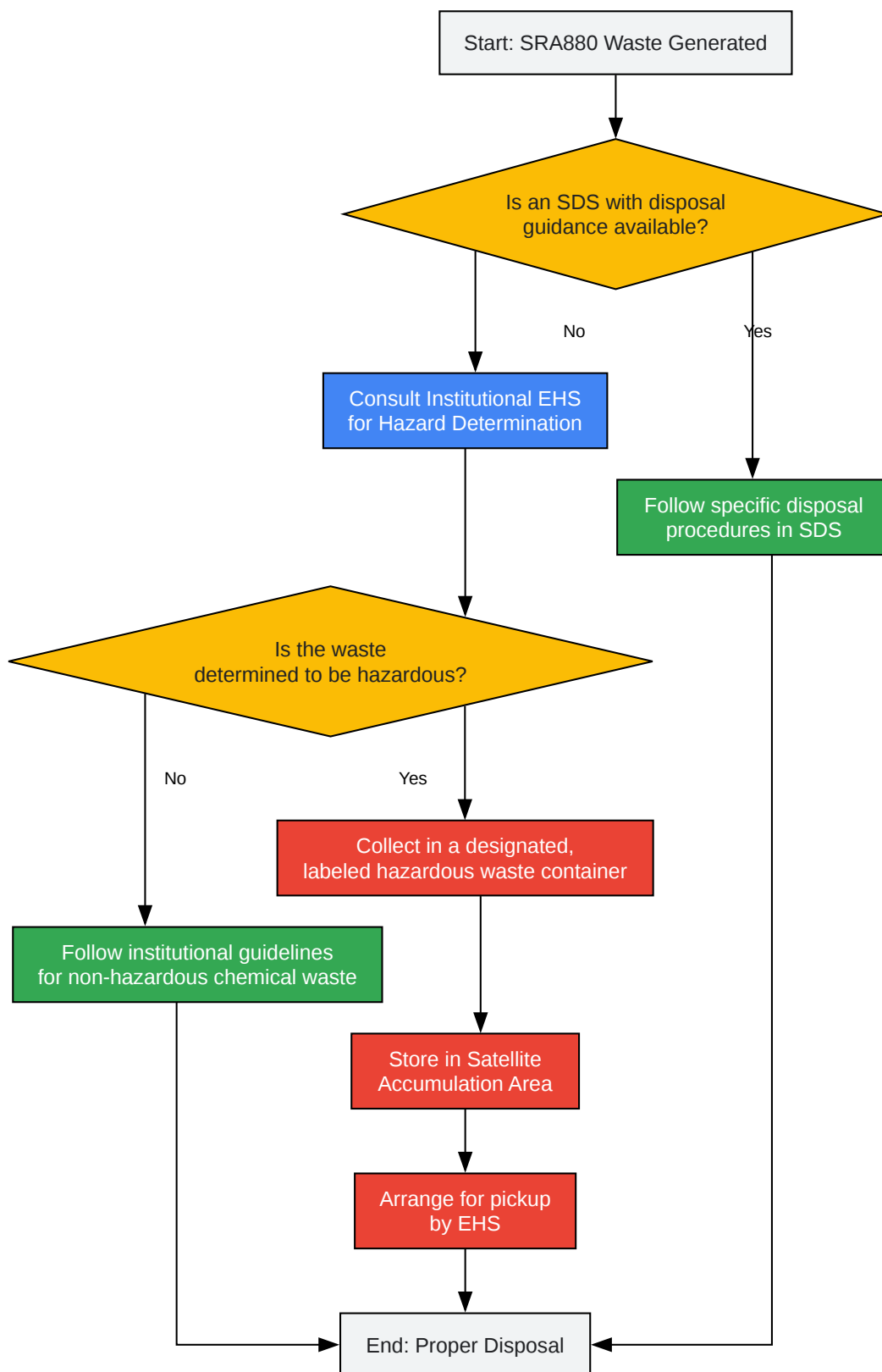
Store the waste in a designated satellite accumulation area that is at or near the point of generation and under the control of laboratory personnel.[\[5\]](#)[\[8\]](#)[\[9\]](#)

Step 4: Arrange for Disposal

Contact your institution's EHS department to schedule a pickup for the hazardous waste.[\[8\]](#) Do not dispose of **SRA880** or its containers in the regular trash or pour it down the drain unless explicitly approved by your EHS office.[\[10\]](#)

Decision Workflow for SRA880 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **SRA880** in a laboratory setting.



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Caption: Decision workflow for the disposal of **SRA880**.

By following these general guidelines and, most importantly, consulting with your institution's safety professionals, you can ensure the safe and compliant disposal of **SRA880**, thereby protecting yourself, your colleagues, and the environment.

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